

# Molecular weight and formula of 4-Bromo-2-hydroxybenzaldehyde

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## Compound of Interest

Compound Name: 4-Bromo-2-hydroxybenzaldehyde

Cat. No.: B134324

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## An In-depth Technical Guide to 4-Bromo-2-hydroxybenzaldehyde

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **4-Bromo-2-hydroxybenzaldehyde**, a key intermediate in various fields of chemical synthesis. It details its chemical and physical properties, provides an experimental protocol for its synthesis, and outlines its applications, particularly in the realm of drug discovery and materials science.

### Core Properties and Data

**4-Bromo-2-hydroxybenzaldehyde**, also known as 4-bromosalicylaldehyde, is a substituted aromatic aldehyde. Its chemical structure, featuring a bromine atom and a hydroxyl group on the benzaldehyde ring, makes it a versatile precursor for the synthesis of more complex molecules.<sup>[1]</sup>

Below is a summary of its key quantitative data:

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>5</sub> BrO <sub>2</sub>
Molecular Weight	201.02 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
CAS Number	22532-62-3 <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Melting Point	50-54 °C <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[7]</a>
Boiling Point	256.20 °C <a href="#">[6]</a>
Appearance	White to pale yellow solid <a href="#">[1]</a>
Solubility	Soluble in methanol <a href="#">[7]</a> <a href="#">[8]</a>

## Experimental Protocol: Synthesis via Reimer-Tiemann Reaction

The Reimer-Tiemann reaction provides a cost-effective method for the synthesis of **4-Bromo-2-hydroxybenzaldehyde** from 4-bromophenol.[\[9\]](#) This reaction involves the ortho-formylation of a phenol in a basic solution.[\[9\]](#) The traditional method often results in low yields, but the use of phase transfer catalysts can significantly improve the outcome.[\[9\]](#)

### Materials:

- 4-bromophenol (0.4 mol)
- 40% Sodium hydroxide solution (160 mL)
- Tetrabutylammonium chloride (0.0016 mol)
- 1,4-dioxane
- Isobutanol
- Chloroform (0.52 mol)
- Hydrochloric acid (1:1 volume ratio)

- Ether
- Saturated sodium bisulfite solution
- 10% Sulfuric acid
- Anhydrous calcium chloride

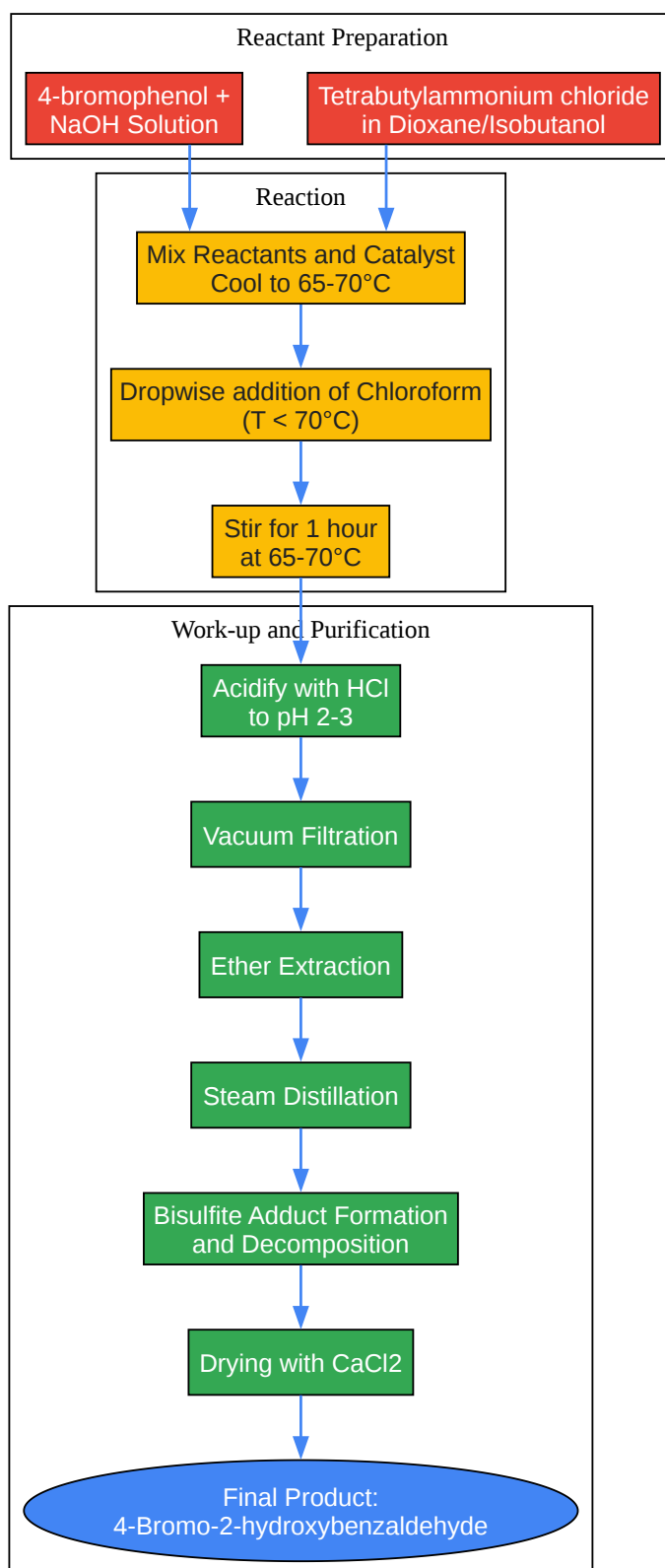
Procedure:

- In a four-necked flask, combine 0.4 mol of 4-bromophenol and 160 mL of 40% sodium hydroxide solution.
- Stir the mixture for 30 minutes until it is uniform, then cool to 65-70°C.
- Prepare a mixture of 52 mL of 1,4-dioxane and isobutanol (30:1 v/v) and dissolve 0.0016 mol of tetrabutylammonium chloride in it. Add this solution to the flask.
- Add 0.52 mol of chloroform to a dropping funnel.
- Once the temperature of the flask reaches 50-60°C, begin the dropwise addition of chloroform, ensuring the temperature does not exceed 70°C.
- After the complete addition of chloroform, continue to stir the mixture for 1 hour at 65-70°C.
- Acidify the reaction mixture with a 1:1 solution of hydrochloric acid until the pH is between 2 and 3.
- Perform vacuum filtration to separate the solid and liquid phases.
- Transfer the liquid phase to a separatory funnel and extract the aqueous layer three times with 20 mL of ether.
- Combine the ether extracts with the oil layer and remove the ether via distillation.
- Perform steam distillation on the residue.

- Add the distillate to a saturated solution of sodium bisulfite and shake vigorously to precipitate the adduct.
- Decompose the adduct using 10% sulfuric acid.
- Dry the resulting product with anhydrous calcium chloride to obtain pure **4-Bromo-2-hydroxybenzaldehyde**.<sup>[9]</sup>

## Synthesis Workflow Diagram

The following diagram illustrates the key stages of the Reimer-Tiemann synthesis of **4-Bromo-2-hydroxybenzaldehyde**.



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Caption: Workflow for the synthesis of **4-Bromo-2-hydroxybenzaldehyde**.

## Applications in Research and Development

**4-Bromo-2-hydroxybenzaldehyde** is a valuable building block in several areas of research and industry:

- **Pharmaceutical Synthesis:** It serves as a crucial intermediate in the production of various pharmaceutical agents.<sup>[1]</sup> Notably, it is used in the synthesis of compounds targeting neurological disorders.<sup>[1]</sup> For instance, it is a precursor for BIIB042, a  $\gamma$ -secretase modulator.<sup>[7]</sup>
- **Organic Synthesis:** In organic chemistry, its reactivity is exploited to create complex aromatic structures.<sup>[1]</sup> It is an important raw material for the synthesis of coumarin derivatives.<sup>[9]</sup>
- **Agrochemicals and Dyes:** The compound is utilized in the manufacturing of pesticides and dyestuffs.<sup>[8][9][10]</sup>
- **Biochemical Research:** It is employed in biochemical studies to investigate enzyme interactions and metabolic pathways.<sup>[1]</sup>
- **Analytical Chemistry:** This chemical is used to develop reagents for the detection of specific metal ions in various samples.<sup>[1]</sup>
- **Materials Science:** It is an important intermediate in the synthesis of Metal-Organic Frameworks (MOFs).<sup>[7]</sup>

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